

3-(Hydrazinomethyl)pyridine dihydrochloride

CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Hydrazinomethyl)pyridine
dihydrochloride

Cat. No.: B1319894

[Get Quote](#)

Technical Guide: 3-(Hydrazinomethyl)pyridine Dihydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **3-(Hydrazinomethyl)pyridine dihydrochloride**, a pyridine derivative of interest in synthetic and medicinal chemistry. This document outlines its chemical properties, a detailed potential synthesis protocol, and its prospective role as a building block in the development of novel chemical entities.

Core Compound Data

The fundamental physicochemical properties of **3-(Hydrazinomethyl)pyridine dihydrochloride** are summarized below. This information is essential for experimental design, reaction stoichiometry, and analytical characterization.

Property	Value	Source
CAS Number	6978-97-8	ChemScene
Molecular Formula	C ₆ H ₁₁ Cl ₂ N ₃	ChemScene
Molecular Weight	196.08 g/mol	ChemScene
IUPAC Name	pyridin-3-ylmethylhydrazine;dihydrochloride	PubChem
Canonical SMILES	<chem>C1=CC(=CN=C1)CNN.Cl.Cl</chem>	PubChem
Physical State	Solid (predicted)	N/A
Solubility	Soluble in water (predicted)	N/A

Synthesis and Experimental Protocol

As a chemical intermediate, **3-(Hydrazinomethyl)pyridine dihydrochloride** is not extensively characterized in publicly available literature. However, a plausible and detailed experimental protocol for its synthesis can be derived from established chemical principles, starting from commercially available precursors. The following protocol outlines a two-step synthesis from 3-(chloromethyl)pyridine hydrochloride.

Objective: To synthesize **3-(Hydrazinomethyl)pyridine dihydrochloride**.

Materials:

- 3-(chloromethyl)pyridine hydrochloride
- Hydrazine hydrate (N₂H₄·H₂O)
- Ethanol (anhydrous)
- Diethyl ether (anhydrous)
- Hydrochloric acid (concentrated)

- Sodium sulfate (anhydrous)
- Round-bottom flask with reflux condenser
- Magnetic stirrer and heating mantle
- Ice bath
- Büchner funnel and filter paper
- Standard laboratory glassware

Procedure:

Step 1: Synthesis of pyridin-3-ylmethylhydrazine (free base)

- In a 250 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, suspend 3-(chloromethyl)pyridine hydrochloride (1 equivalent) in anhydrous ethanol (10 volumes).
- To this stirring suspension, add hydrazine hydrate (3 equivalents) dropwise at room temperature. The reaction is exothermic, and an ice bath may be used to maintain the temperature below 40°C.
- After the addition is complete, heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature and remove the ethanol under reduced pressure using a rotary evaporator.
- Resuspend the resulting residue in a mixture of water and dichloromethane. Separate the organic layer.
- Extract the aqueous layer two more times with dichloromethane.
- Combine the organic extracts and dry over anhydrous sodium sulfate.

- Filter the drying agent and concentrate the filtrate under reduced pressure to yield the crude pyridin-3-ylmethylhydrazine free base. This intermediate can be used in the next step without further purification.

Step 2: Formation of **3-(Hydrazinomethyl)pyridine Dihydrochloride**

- Dissolve the crude pyridin-3-ylmethylhydrazine from Step 1 in a minimal amount of anhydrous ethanol.
- Cool the solution in an ice bath.
- Slowly add concentrated hydrochloric acid (2.2 equivalents) dropwise with vigorous stirring. A precipitate should form.
- Continue stirring in the ice bath for 30 minutes after the addition is complete.
- Collect the solid precipitate by vacuum filtration using a Büchner funnel.
- Wash the collected solid with cold anhydrous diethyl ether to remove any non-polar impurities.
- Dry the white to off-white solid under vacuum to obtain the final product, **3-(Hydrazinomethyl)pyridine dihydrochloride**.

Potential Applications in Drug Discovery

While specific biological activities for **3-(Hydrazinomethyl)pyridine dihydrochloride** are not widely reported, its structure suggests significant potential as a versatile building block in drug discovery and medicinal chemistry. The pyridine ring is a common scaffold in many FDA-approved drugs, valued for its ability to engage in hydrogen bonding and its overall metabolic stability. The hydrazine moiety is a reactive functional group that can be used to synthesize a variety of heterocyclic systems or to act as a linker in more complex molecules.

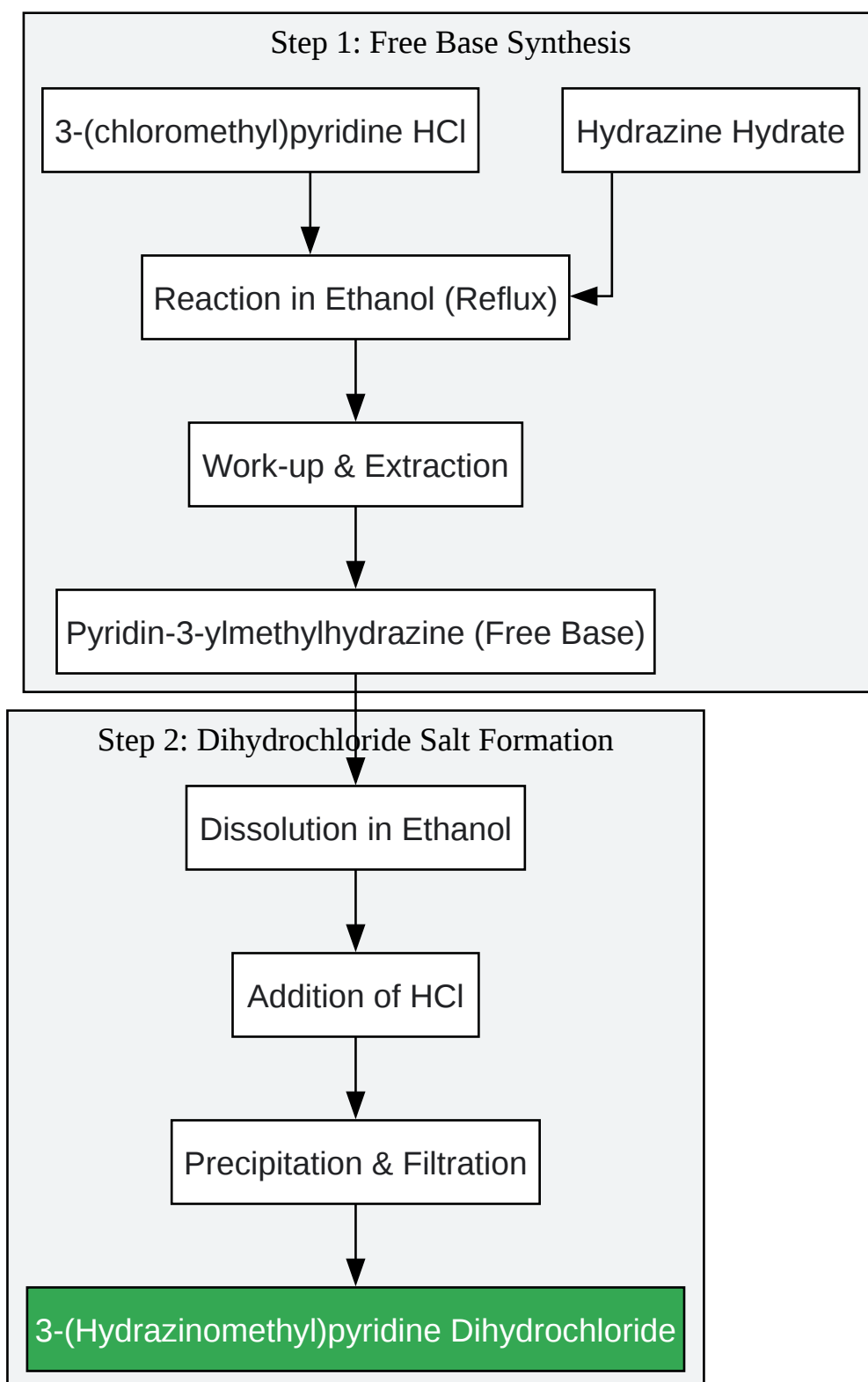
The presence of both a pyridine ring and a hydrazine group makes this compound a valuable starting material for the synthesis of:

- Pyridyl-substituted heterocycles: The hydrazine group can be readily cyclized with various reagents to form pyrazoles, triazoles, and other nitrogen-containing ring systems.

- Hydrazone derivatives: Condensation of the hydrazine with aldehydes or ketones can generate a library of pyridyl-hydrazones, a class of compounds known to exhibit a wide range of biological activities, including antimicrobial and anticancer properties.

Synthesis Workflow

The logical flow of the synthesis described in the experimental protocol is illustrated below.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **3-(Hydrazinomethyl)pyridine Dihydrochloride**.

- To cite this document: BenchChem. [3-(Hydrazinomethyl)pyridine dihydrochloride CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1319894#3-hydrazinomethyl-pyridine-dihydrochloride-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com